

Solubility of Cesium tribromide in organic solvents

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Compound of Interest

Compound Name: Cesium tribromide

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An In-depth Technical Guide to the Solubility of Cesium Polyhalides in Organic Solvents, with a Focus on Cesium Bromide as a Proxy for **Cesium Tribromide** For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility of cesium polyhalides in organic solvents, with a primary focus on Cesium Bromide (CsBr) as a proxy for the less-documented **Cesium Tribromide** (CsBr₃). Due to a notable lack of specific quantitative solubility data for **Cesium Tribromide** in publicly accessible literature, this document compiles and presents the known solubility data for the related compound, Cesium Bromide, to offer a valuable resource. The guide details established experimental protocols for solubility determination and includes a generalized workflow for such measurements, visualized using a process diagram.

Introduction

Cesium halides and their polyhalide derivatives are of significant interest in various fields, including materials science for the development of perovskite solar cells and scintillators, and in synthetic chemistry as reagents. The solubility of these compounds in organic solvents is a critical parameter for their application in solution-phase synthesis and formulation. While extensive data is available for simple cesium halides, the solubility of polyhalides such as **Cesium Tribromide** (CsBr₃) in non-aqueous media is not well-documented.^[1] This guide aims to bridge this knowledge gap by providing available data for the closely related and structurally simpler Cesium Bromide, which can serve as a foundational reference for researchers.

Quantitative Solubility Data for Cesium Bromide (CsBr)

The following table summarizes the available quantitative solubility data for Cesium Bromide in a range of common organic solvents. It is crucial to reiterate that this data is for Cesium Bromide (CsBr) and should be used as an estimate or starting point for investigations involving **Cesium Tribromide** (CsBr₃).

Solvent	Formula	Temperature (°C)	Solubility (g / 100 g of solvent)	Molar Solubility (mol/L)	Reference
Acetone	C ₃ H ₆ O	18	0.00403	~0.0002	[2]
Acetone	C ₃ H ₆ O	37	0.00406	~0.0002	[2]
Acetonitrile	C ₂ H ₃ N	18	0.1	~0.006	[2]
Acetonitrile	C ₂ H ₃ N	25	0.14	~0.008	[2]
Methanol	CH ₄ O	18	2.17	~0.129	[2]
Methanol	CH ₄ O	25	2.25	~0.134	[2]
Ethanol	C ₂ H ₆ O	25	0.3900	~0.023	[3]
Formic Acid	CH ₂ O ₂	18	69.6	-	[2]
Formic Acid	CH ₂ O ₂	25	71.7	-	[2]
Dimethylformamide (DMF)	C ₃ H ₇ NO	25	Slightly Soluble (2.09% by mass)	~0.16	[4]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ SO	-	Soluble	-	[5][6]
Ethylene Glycol (EG)	C ₂ H ₆ O ₂	-	Soluble, increases with temperature	-	[5]

Note: Molar solubility was calculated based on the provided data and the molar mass of CsBr (212.81 g/mol). Some sources only provided qualitative descriptions of solubility (e.g., "soluble"). The solubility in Dimethylformamide was noted as slight, with a specific mass percentage provided in one source.[4] The solubility of CsBr in DMSO and Ethylene Glycol is noted to be significant and temperature-dependent, but specific quantitative values at standard temperatures were not consistently available across the searched literature.[5][6]

Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt in an organic solvent is a fundamental experimental procedure. The following is a generalized protocol based on the isothermal saturation method, which is widely applicable for generating accurate solubility data.^{[1][7]}

Objective: To determine the saturation solubility of a solid solute in a given solvent at a constant temperature.

Materials and Equipment:

- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or water bath
- Thermostatic oven
- Centrifuge
- Calibrated volumetric flasks and pipettes
- Glass vials with airtight seals
- The solute (e.g., **Cesium Tribromide**)
- The organic solvent of interest

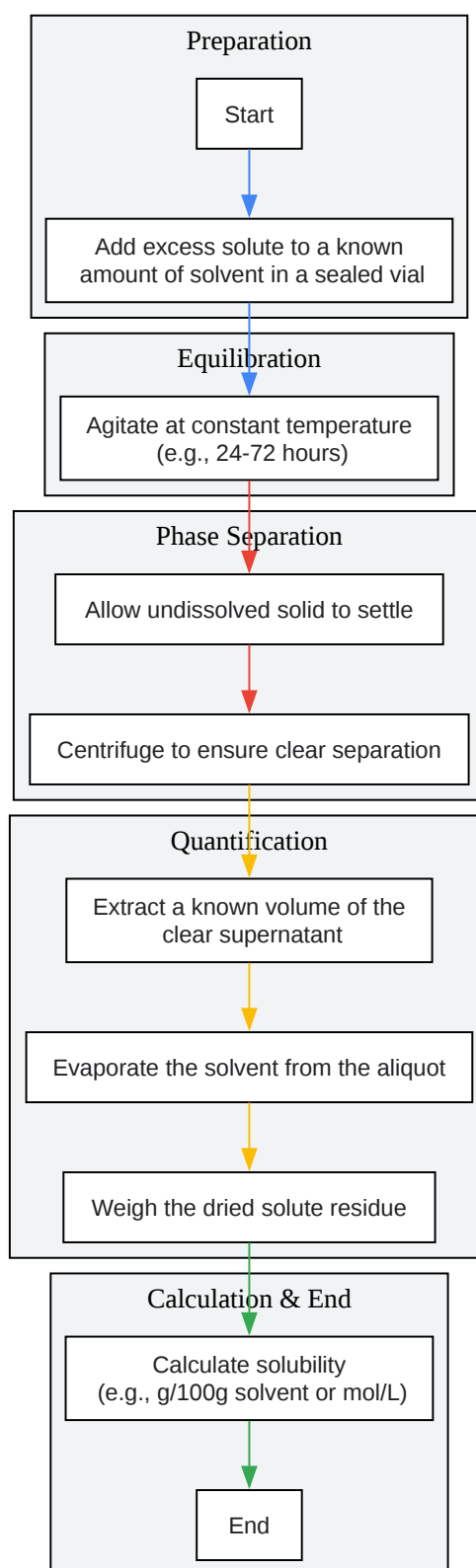
Procedure:

- **Sample Preparation:** An excess amount of the solid solute is added to a known mass or volume of the organic solvent in a sealed glass vial.^[1] The use of an excess of the solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** The vials are placed in a temperature-controlled shaker or water bath set to the desired temperature. The mixture is agitated for a prolonged period (typically 20-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.^[7] The optimal equilibration time should be determined empirically for the specific solute-solvent system.

- **Phase Separation:** After equilibration, the vials are allowed to stand in the temperature-controlled environment for a period to allow the undissolved solid to sediment. To achieve a clear separation of the saturated solution from the excess solid, the samples are then centrifuged at a high speed while maintaining the temperature.^[1]
- **Sample Extraction:** A precise volume of the clear supernatant (the saturated solution) is carefully withdrawn using a calibrated pipette.^[1] Care must be taken not to disturb the solid pellet at the bottom of the vial.
- **Quantification of Solute:** The amount of dissolved solute in the extracted aliquot is determined. A common and straightforward method is gravimetric analysis:
 - The aliquot is transferred to a pre-weighed container.
 - The solvent is evaporated under controlled conditions (e.g., in a thermostatic oven at a temperature below the decomposition point of the solute).
 - The container with the dried residue is weighed. The mass of the dissolved solute is the difference between this final mass and the initial mass of the empty container.
- **Calculation of Solubility:** The solubility is calculated from the mass of the dissolved solute and the initial mass or volume of the solvent used.^[1] The results are typically expressed in grams of solute per 100 grams of solvent (g/100 g) or moles of solute per liter of solution (mol/L).
- **Data Validation:** The experiment should be repeated multiple times to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of a solid in a liquid solvent.



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Experimental workflow for solubility determination.

Signaling Pathways and Logical Relationships

The concept of signaling pathways is typically associated with biological systems, where molecules transmit signals to elicit cellular responses. The solubility of an inorganic salt like **Cesium Tribromide** is a physical property governed by thermodynamics and intermolecular forces between the solute and the solvent. As such, it is not directly involved in biological signaling pathways.

The logical relationship governing solubility can be summarized by the principle "like dissolves like."^[8] This means that polar solutes tend to dissolve in polar solvents, and non-polar solutes dissolve in non-polar solvents. The solubility of an ionic compound like **Cesium Tribromide** in an organic solvent will depend on the solvent's polarity, its ability to solvate the cesium and tribromide ions, and the lattice energy of the salt.

Conclusion

This technical guide has provided a summary of the available quantitative solubility data for Cesium Bromide in a range of organic solvents, which can serve as a valuable proxy for the solubility of **Cesium Tribromide**.^[1] A generalized experimental protocol for determining solubility has been detailed, accompanied by a clear workflow diagram. It is evident that there is a significant gap in the literature regarding the solubility of **Cesium Tribromide** in organic media. Further experimental work is necessary to establish a comprehensive and accurate solubility profile for this compound, which would be of great benefit to researchers and professionals in various scientific disciplines.

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